

No Clinical Trial Data Found for "Hymenoxin"

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Compound of Interest

Compound Name: *Hymenoxin*

Cat. No.: *B1219622*

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A comprehensive search for clinical trial data on a compound identified as "**Hymenoxin**" has yielded no results for human clinical studies. The available information is limited to preclinical toxicological data for a sesquiterpene lactone and chemical characterization of a flavone, both referred to as **hymenoxin**.

The name "**Hymenoxin**" is associated with at least two distinct chemical compounds:

- A sesquiterpene lactone (C₁₅H₂₂O₅): This compound, also referred to as hymenoxon, is a toxic constituent of several poisonous plants, including *Hymenoxys odorata* (bitterweed).[1] Preclinical data indicates potential genotoxicity, as it has been shown to induce DNA damage in bacteria.[1] Toxicological studies have determined an intraperitoneal LD₅₀ of 16.24 mg/kg in rats.[1]
- A flavone (C₁₉H₁₈O₈): This compound is a member of the flavonoid family and has been identified in plants such as *Helianthus carnosus*. [2][3] Its chemical structure has been characterized, but no biological activity or clinical trial data is available in the provided search results.[2][3][4]

Due to the absence of any documented clinical trials for a drug named **Hymenoxin**, a comparison guide with alternative therapies, including quantitative data summaries, experimental protocols, and signaling pathway diagrams, cannot be generated. The core requirement of comparing clinical trial outcomes cannot be fulfilled as there is no primary data to analyze or compare.

Further research would require a more specific chemical identifier (e.g., a CAS number) or a clarification of the specific compound of interest to potentially uncover any existing, albeit unindexed, research. Without clinical trial data, it is not possible to provide the requested comparison guide for researchers, scientists, and drug development professionals.

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References

- 1. (3aR,4aS,5R,7R,8aS,9R,10aR)-Decahydro-5,7-dihydroxy-4a,9-dimethyl-3-methylenefuro(2',3':5,6)cyclohepta(1,2-c)pyran-2(3H)-one | C₁₅H₂₂O₅ | CID 42295 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hymenoxin | C₁₉H₁₈O₈ | CID 171488 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Structure of the flavone hymenoxin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. MeSH Browser [meshb.nlm.nih.gov]
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